

An In-depth Technical Guide to 2,5-Dichloro-2,5-dimethylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dichloro-2,5-dimethylhexane

Cat. No.: B133102

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CAS Number: 6223-78-5 Molecular Formula: $C_8H_{16}Cl_2$ IUPAC Name: **2,5-dichloro-2,5-dimethylhexane**

This technical guide provides a comprehensive overview of **2,5-dichloro-2,5-dimethylhexane**, a key chemical intermediate in organic synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Physicochemical and Spectroscopic Data

2,5-Dichloro-2,5-dimethylhexane is a white crystalline solid at room temperature.^{[1][2]} Its symmetric structure, featuring two tertiary chlorides, makes it a valuable precursor in various chemical transformations.^[3]

Physical and Chemical Properties

The physical and chemical properties of this compound are summarized in the table below. It is generally stable under recommended storage conditions but is incompatible with strong oxidizing agents.^{[4][5]} Hazardous decomposition products upon combustion include carbon oxides and hydrogen chloride.^[4]

Property	Value	Reference(s)
Molecular Weight	183.12 g/mol	[3][6]
Melting Point	63-64 °C	[3]
Boiling Point	194 °C (at 760 mmHg)	[3]
Density	~1.0 g/cm ³	[3]
Refractive Index	1.44	[4]
Solubility	Sparingly soluble in chloroform and dichloromethane; soluble in diethyl ether and methanol.	[3]
Appearance	White to pale beige solid.	[1][2]
XLogP3	3.4	[6]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2,5-dichloro-2,5-dimethylhexane**.

Spectroscopy	Peak Assignments / Interpretation	Reference(s)
¹ H NMR (CDCl ₃)	δ 1.58 (s, 12H, -CH ₃), δ 1.93 (s, 4H, -CH ₂ -)	
¹³ C NMR (CDCl ₃)	δ 32.52 (-CH ₃), δ 41.14 (-CH ₂ -), δ 70.35 (-C(Cl)-)	
Infrared (IR)	~2950 cm ⁻¹ (C-H stretch), ~1450 cm ⁻¹ (C-H bend), 600-800 cm ⁻¹ (C-Cl stretch)	[7][8]
Mass Spec (EI-MS)	Molecular Ion (M ⁺) at m/z = 183. Isotopic patterns characteristic of two chlorine atoms are expected.	[3]

Synthesis and Reaction Mechanisms

The primary and most documented synthesis of **2,5-dichloro-2,5-dimethylhexane** is through a unimolecular nucleophilic substitution (S_N1) reaction.[9]

S_N1 Synthesis Mechanism

The reaction proceeds by treating the precursor, 2,5-dimethyl-2,5-hexanediol, with concentrated hydrochloric acid. The acid serves as both a proton source to create a good leaving group (water) and as a source of the chloride nucleophile. The mechanism involves the formation of a stable tertiary carbocation intermediate.



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Caption: S_N1 reaction mechanism for the synthesis of **2,5-dichloro-2,5-dimethylhexane**.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and a key application of **2,5-dichloro-2,5-dimethylhexane**.

Synthesis of 2,5-Dichloro-2,5-dimethylhexane

This protocol is adapted from established procedures for the S_N1 reaction of 2,5-dimethyl-2,5-hexanediol with concentrated hydrochloric acid.[10]

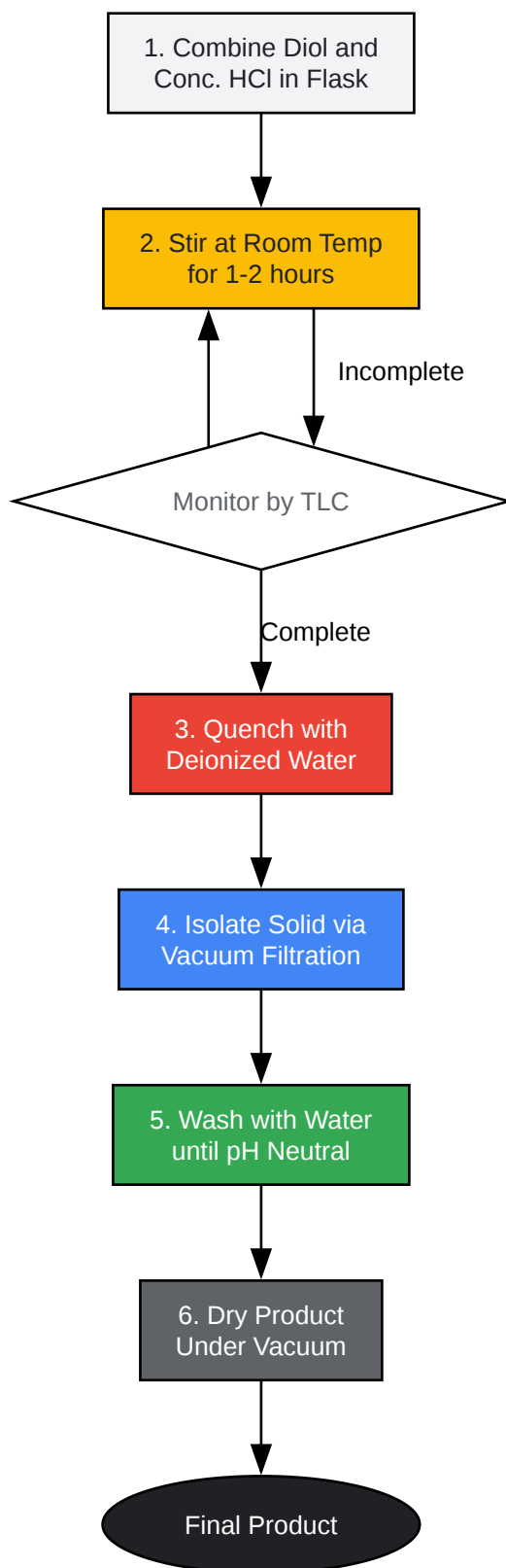
Materials:

- 2,5-dimethyl-2,5-hexanediol (1.0 eq)
- Concentrated Hydrochloric Acid (12 M)
- Deionized Water

- Round-bottom flask, magnetic stirrer, Buchner funnel, vacuum flask

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, add 2,5-dimethyl-2,5-hexanediol (e.g., 10.0 g, 68.4 mmol).
- **Acid Addition:** In a fume hood, carefully and with gentle stirring, add concentrated hydrochloric acid (e.g., 80 mL). The diol will gradually dissolve, and a white precipitate of the product will form.
- **Reaction:** Stir the resulting mixture at room temperature for 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by adding deionized water (e.g., 100 mL).
- **Isolation:** Collect the white solid precipitate by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the filtered solid thoroughly with deionized water until the filtrate is neutral (pH ~7).
- **Drying:** Dry the purified solid under vacuum to afford **2,5-dichloro-2,5-dimethylhexane** as a white crystalline product. Typical yields are in the range of 70-85%.



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Caption: Experimental workflow for the synthesis and purification of the target compound.

Representative Application: Friedel-Crafts Alkylation

2,5-Dichloro-2,5-dimethylhexane is an effective alkylating agent in Friedel-Crafts reactions, used to synthesize complex molecules such as synthetic retinoid X receptor (RXR) agonists.[9] The following is a general protocol for the alkylation of an aromatic compound (e.g., a monosubstituted benzene) using this reagent.

Materials:

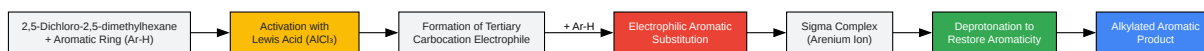
- Aromatic Substrate (e.g., toluene) (excess)
- **2,5-dichloro-2,5-dimethylhexane** (1.0 eq)
- Anhydrous Aluminum Chloride (AlCl_3) (catalyst, ~0.1-0.3 eq)
- Anhydrous, non-polar solvent (e.g., dichloromethane or nitrobenzene)
- Ice-cold water, saturated sodium bicarbonate solution, brine
- Drying agent (e.g., anhydrous MgSO_4 or Na_2SO_4)
- Three-neck round-bottom flask, condenser, dropping funnel, magnetic stirrer

Procedure:

- **Reaction Setup:** Assemble a dry three-neck round-bottom flask under an inert atmosphere (e.g., nitrogen). Equip it with a magnetic stirrer, a reflux condenser, and a dropping funnel.
- **Catalyst Suspension:** Charge the flask with the anhydrous aromatic substrate and the anhydrous solvent. Cool the mixture in an ice bath and add the anhydrous aluminum chloride catalyst portion-wise with stirring.
- **Reagent Addition:** Dissolve **2,5-dichloro-2,5-dimethylhexane** in a minimal amount of the anhydrous solvent and add it to the dropping funnel. Add the solution dropwise to the stirred, cooled catalyst suspension over 30-60 minutes.
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and stir for several hours. The reaction may require gentle heating to proceed to completion.

Monitor by TLC.

- Work-up: Cool the reaction mixture in an ice bath and quench by slowly adding ice-cold water. Transfer the mixture to a separatory funnel.
- Extraction: Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or dichloromethane). Combine the organic layers.
- Washing: Wash the combined organic layers sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the crude product by column chromatography or recrystallization to yield the alkylated aromatic compound.



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Caption: Logical pathway for the Friedel-Crafts alkylation using the title compound.

Safety and Handling

2,5-Dichloro-2,5-dimethylhexane is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.^[6]^[11] It may also cause respiratory irritation.^[4]^[5]

GHS Hazard Information

Hazard Class	GHS Classification
Acute Toxicity	Category 4 (Oral, Dermal, Inhalation)[11]
Skin Corrosion/Irritation	Category 2[4]
Eye Damage/Irritation	Category 2A[4]
STOT-SE	Category 3 (Respiratory Irritation)[5]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[11]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[11]
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[5]
 - Respiratory Protection: If ventilation is inadequate or dust/vapors are generated, use a NIOSH-approved respirator.[4]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container, away from incompatible materials such as strong oxidizing agents.[5]

First Aid Measures

- Inhalation: Move the person to fresh air. Seek medical attention if breathing is difficult.[11]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[5]

Applications in Research and Development

The unique bifunctional and sterically hindered structure of **2,5-dichloro-2,5-dimethylhexane** makes it a valuable building block in several areas:

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of complex molecules with potential therapeutic applications. A notable example is its use in creating synthetic agonists for the retinoid X receptor (RXR), a target in cancer therapy.[9]
- **Catalyst Development:** The compound is used to prepare substituted bis-indenyl ligands, which are precursors to metallocene catalysts. These catalysts are employed in the stereoselective polymerization of olefins like propylene.
- **Organic Synthesis:** Its ability to generate stable tertiary carbocations makes it a reliable reagent for Friedel-Crafts alkylation reactions to produce highly branched aromatic structures.[9]

This guide provides a detailed technical overview of **2,5-dichloro-2,5-dimethylhexane**. For further information, consulting the referenced safety data sheets and scientific literature is highly recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,5-Dichloro-2,5-dimethylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b133102#2-5-dichloro-2-5-dimethylhexane-cas-number-6223-78-5>]

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